

Health and Safety in Handling Solvent Yellow 16: A Technical Guide

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Compound of Interest

Compound Name: Solvent Yellow 16

Cat. No.: B056921

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the health and safety considerations essential for the proper handling of **Solvent Yellow 16** (C.I. 12700). The following sections detail the toxicological properties, potential metabolic pathways, and recommended safety protocols to ensure a secure working environment.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data available for **Solvent Yellow 16**.

Table 1: Physicochemical Properties of **Solvent Yellow 16**

Property	Value	Reference
Chemical Name	2,4-dihydro-5-methyl-2-phenyl-4-(phenylazo)-3H-pyrazol-3-one	[1][2][3]
CAS Number	4314-14-1	[4]
Molecular Formula	C ₁₆ H ₁₄ N ₄ O	[4]
Molecular Weight	278.31 g/mol	
Appearance	Yellow powder	
Melting Point	157 °C	
Water Solubility	Insoluble	
Log P (Octanol/Water)	5.22	

Table 2: Mammalian Toxicity Data for **Solvent Yellow 16**

Test	Species	Route	Value	Classification	Reference
Acute Oral Toxicity (LD ₅₀)	Rat (female)	Oral	>= 15,000 mg/kg bw	Not Classified	

Table 3: Ecotoxicity Data for **Solvent Yellow 16**

Test	Species	Duration	Value	Endpoint	Reference
Acute Immobilization	Daphnia magna	48 hours	> 100 mg/L	EC ₅₀	
Growth Inhibition	Desmodesmus subspicatus	72 hours	1 mg/L	NOEC	

Hazard Identification and Safe Handling

Solvent Yellow 16 is a combustible dust and may cause irritation to the skin, eyes, and respiratory tract. It is harmful if swallowed. Due to its classification as an azo dye, there are concerns regarding its potential for metabolic activation into hazardous compounds.

Personal Protective Equipment (PPE) and Engineering Controls

- **Ventilation:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust particles.
- **Eye Protection:** Tightly fitting safety goggles are mandatory to prevent eye contact.
- **Skin Protection:** Chemical-resistant gloves and a lab coat or protective clothing should be worn to prevent skin contact.
- **Respiratory Protection:** In cases of insufficient ventilation or when dust is generated, a NIOSH-approved respirator is necessary.

Handling and Storage

- Avoid the formation of dust and aerosols.
- Keep the container tightly closed and store in a cool, dry, and well-ventilated place.
- Wash hands thoroughly after handling.

First Aid Measures

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- **Eye Contact:** Rinse eyes with water for at least 15 minutes. Seek medical attention.

- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

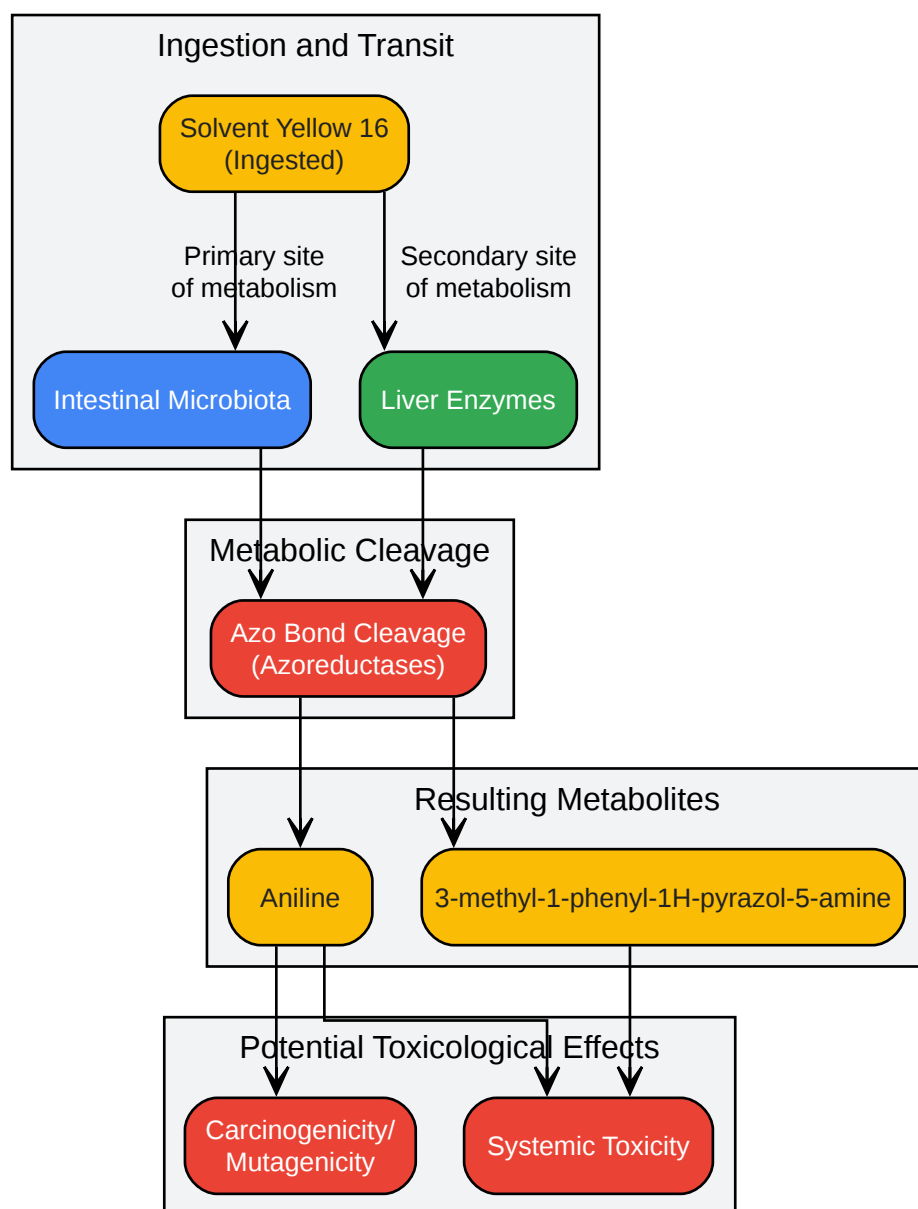
Potential Metabolic Activation and Toxicological Concerns

A significant health consideration for azo dyes like **Solvent Yellow 16** is their potential for metabolic activation. While the parent compound may have low toxicity, its metabolites can be hazardous.

The primary metabolic pathway for azo dyes involves the reductive cleavage of the azo bond ($-N=N-$). This biotransformation is primarily carried out by azoreductases produced by the intestinal microbiota and, to a lesser extent, by liver enzymes. This process breaks the dye into its constituent aromatic amines.

For **Solvent Yellow 16**, this cleavage is predicted to yield aniline and 3-methyl-1-phenyl-1H-pyrazol-5-amine. Aniline is a known hazardous substance with the potential for carcinogenicity. The toxicity of 3-methyl-1-phenyl-1H-pyrazol-5-amine is less well-characterized but warrants caution.

Signaling Pathway of Azo Dye Metabolism



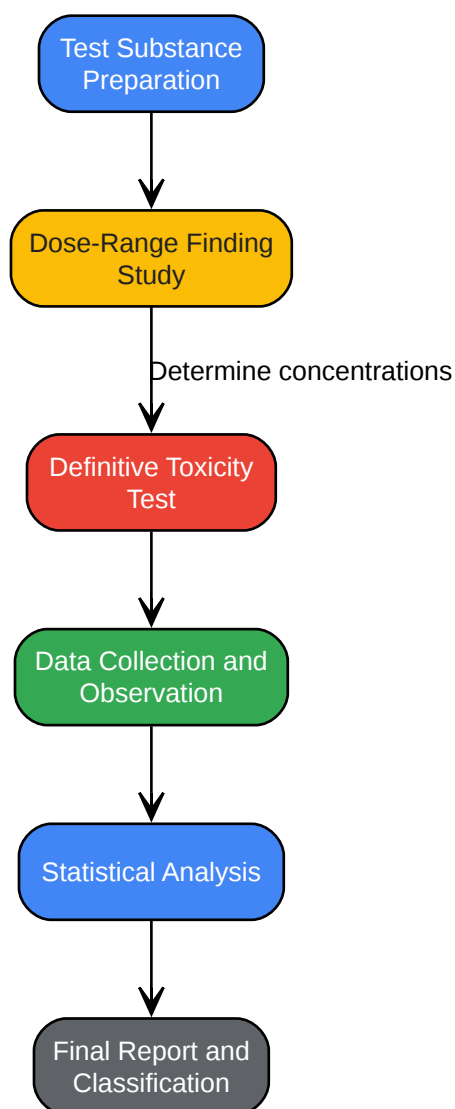
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Caption: Metabolic pathway of **Solvent Yellow 16**.

Experimental Protocols

The following sections outline the standardized methodologies for key toxicological assessments, based on OECD guidelines.

General Experimental Workflow for Toxicity Testing



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Caption: General workflow for in vivo/in vitro toxicity studies.

Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

- Objective: To determine the acute oral toxicity of a substance.
- Test Animals: Typically, young adult female rats are used.
- Procedure:

- A single animal is dosed at a starting dose level (e.g., 300 mg/kg or 2000 mg/kg) based on available information.
- The animal is observed for signs of toxicity and mortality for up to 14 days.
- If the animal survives, four additional animals are dosed sequentially at the same level.
- If the initial animal dies, the next animal is dosed at a lower fixed dose level.
- This sequential dosing continues until a dose that causes evident toxicity but no mortality is identified, or no effect is seen at the highest dose, or mortality is observed at the lowest dose.
- Endpoint: The test allows for the classification of the substance into a GHS category for acute oral toxicity.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.
- Test Animals: Albino rabbits are typically used.
- Procedure:
 - A small area of the animal's fur is clipped.
 - 0.5 g of the test substance (moistened if solid) is applied to the skin under a gauze patch.
 - The patch is secured with a semi-occlusive dressing for 4 hours.
 - After the exposure period, the patch and any residual substance are removed.
 - The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
- Endpoint: The severity of the skin reactions is scored, and the substance is classified based on the irritation potential.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

- Objective: To determine the potential of a substance to cause eye irritation or corrosion.
- Test Animals: Albino rabbits are typically used.
- Procedure:
 - A single dose of 0.1 g of the solid substance is instilled into the conjunctival sac of one eye of the animal.
 - The other eye remains untreated and serves as a control.
 - The eyes are examined at 1, 24, 48, and 72 hours after application.
 - Lesions of the cornea, iris, and conjunctiva are scored.
- Endpoint: The substance is classified based on the severity and reversibility of the observed eye lesions.

Aquatic Toxicity - Daphnia sp. Acute Immobilisation Test (Based on OECD Guideline 202)

- Objective: To determine the acute toxicity of a substance to *Daphnia magna*.
- Test Organisms: Young daphnids (<24 hours old).
- Procedure:
 - Daphnids are exposed to a range of concentrations of the test substance for 48 hours.
 - The number of immobilized daphnids is recorded at 24 and 48 hours.
 - Immobilization is defined as the inability to swim after gentle agitation of the test vessel.
- Endpoint: The EC₅₀ (the concentration that causes immobilization in 50% of the daphnids) at 48 hours is calculated.

Algal Growth Inhibition Test (Based on OECD Guideline 201)

- Objective: To assess the effect of a substance on the growth of freshwater algae.
- Test Organisms: Typically, an exponentially growing culture of a green alga such as *Pseudokirchneriella subcapitata* or *Desmodesmus subspicatus*.
- Procedure:
 - Algal cultures are exposed to various concentrations of the test substance in a nutrient-rich medium for 72 hours.
 - The cultures are maintained under constant illumination and temperature.
 - Algal growth is measured at 24, 48, and 72 hours, typically by cell counts or another measure of biomass.
- Endpoint: The inhibition of growth is determined, and the EC₅₀ (concentration causing a 50% reduction in growth) and/or the NOEC (No Observed Effect Concentration) are calculated.

Conclusion

While **Solvent Yellow 16** exhibits low acute oral toxicity in mammalian studies, its potential for skin, eye, and respiratory irritation necessitates careful handling and the use of appropriate personal protective equipment. The primary toxicological concern stems from its nature as an azo dye and the potential for metabolic activation into hazardous aromatic amines, including aniline. Researchers and laboratory personnel must adhere to the recommended safety protocols to mitigate the risks associated with handling this compound. Further research into the specific mutagenic and carcinogenic potential of **Solvent Yellow 16** and its metabolites is warranted to provide a more complete toxicological profile.

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- To cite this document: BenchChem. [Health and Safety in Handling Solvent Yellow 16: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056921#health-and-safety-considerations-for-handling-solvent-yellow-16]

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